

Vanadyl Acetylacetonate: A Technical Guide to Molar Mass and Density

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Compound of Interest

Compound Name: Vanadyl acetylacetonate

Cat. No.: B7853847

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the molar mass and density of **vanadyl acetylacetonate** [VO(acac)₂], a compound of significant interest in catalysis and drug development. This document outlines the key physical properties, details the experimental methodologies for their determination, and illustrates the relationships between its molecular structure and macroscopic properties.

Core Properties of Vanadyl Acetylacetonate

Vanadyl acetylacetonate is a blue-green crystalline solid with the chemical formula C₁₀H₁₄O₅V.[1][2][3] It is a coordination complex consisting of a central vanadyl group (VO²⁺) bound to two acetylacetonate (acac⁻) ligands.[1] This non-aqueous soluble organometallic compound has garnered attention for its catalytic activity in organic synthesis and its potential therapeutic applications, including insulin-mimetic properties.

Quantitative Data Summary

The molar mass and density of **vanadyl acetylacetonate** are fundamental parameters for its application in research and development. The following table summarizes the reported values for these properties.

Property	Value	Source
Molar Mass	265.16 g/mol	[2] [3] [4] [5] [6]
265.157 g/mol	[1]	
265.159 g/mol	[7]	
Density	1.50 g/cm ³	[1]
1.4 g/cm ³	[8]	
1 g/cm ³	[5]	

Note: The variation in reported density values may be attributed to different experimental methods or crystalline forms of the compound.

Experimental Protocols

Accurate determination of molar mass and density is crucial for the characterization and application of **vanadyl acetylacetonate**. The following sections detail the standard experimental protocols for these measurements.

Determination of Molar Mass

1. Mass Spectrometry

Mass spectrometry is a powerful analytical technique for determining the molecular weight of a compound with high accuracy.[\[9\]](#)[\[10\]](#) For organometallic compounds like **vanadyl acetylacetonate**, soft ionization techniques are preferred to prevent fragmentation of the complex.[\[11\]](#)

Methodology: Electrospray Ionization Mass Spectrometry (ESI-MS)

- **Sample Preparation:** A dilute solution of **vanadyl acetylacetonate** is prepared in a suitable polar organic solvent, such as methanol or acetonitrile.
- **Instrumentation:** A high-resolution mass spectrometer equipped with an electrospray ionization source is used.

- Procedure:
 - The sample solution is introduced into the ESI source at a constant flow rate.
 - A high voltage is applied to the capillary tip, causing the nebulization of the solution into a fine spray of charged droplets.
 - A drying gas (typically nitrogen) is used to evaporate the solvent from the droplets, leading to the formation of gas-phase ions of the **vanadyl acetylacetonate** complex.
 - The ions are then guided into the mass analyzer, which separates them based on their mass-to-charge ratio (m/z).
 - The detector records the abundance of each ion, generating a mass spectrum.
- Data Analysis: The peak in the mass spectrum corresponding to the intact molecular ion ($[\text{VO}(\text{acac})_2]^+$) is identified. The m/z value of this peak directly provides the molar mass of the compound.

2. Cryoscopy (Freezing Point Depression)

Cryoscopy is a colligative property-based method used to determine the molar mass of a solute by measuring the depression in the freezing point of a solvent.[\[6\]](#)[\[8\]](#)[\[12\]](#)

Methodology:

- Materials: A suitable solvent in which **vanadyl acetylacetonate** is soluble (e.g., benzene or cyclohexane), a precision thermometer (like a Beckmann thermometer), a cooling bath, and a stirring apparatus are required.[\[12\]](#)
- Procedure:
 - The freezing point of a known mass of the pure solvent is accurately determined by recording its cooling curve.
 - A precisely weighed amount of **vanadyl acetylacetonate** is dissolved in the solvent.
 - The freezing point of the resulting solution is determined in the same manner.

- The freezing point depression (ΔT_f) is calculated as the difference between the freezing points of the pure solvent and the solution.
- Calculation: The molar mass (M) of **vanadyl acetylacetonate** is calculated using the following formula:

$$M = (K_f \cdot w) / (\Delta T_f \cdot W)$$

where:

- K_f is the cryoscopic constant of the solvent (in $K \cdot kg/mol$).
- w is the mass of the solute (**vanadyl acetylacetonate**) in kg.
- ΔT_f is the freezing point depression in K.
- W is the mass of the solvent in kg.

Determination of Density

Gas Pycnometry

Gas pycnometry is a non-destructive technique that provides a highly accurate measurement of the true density of a solid powder by determining its volume via gas displacement.[1][2][3][4][5] Helium is typically used as the displacement gas due to its small atomic size, which allows it to penetrate small pores.[2]

Methodology:

- Instrumentation: A gas pycnometer, which consists of a sample chamber and a reference chamber of known volumes, is used.
- Procedure:
 - A precisely weighed sample of **vanadyl acetylacetonate** powder is placed in the sample chamber.

- The sample chamber is sealed and purged with helium gas to remove any adsorbed air or moisture.
- The sample chamber is pressurized with helium to a specific pressure.
- A valve connecting the sample chamber to the reference chamber is opened, allowing the gas to expand into the reference chamber.
- The pressure drop resulting from this expansion is measured.
- Calculation: Using Boyle's Law, the volume of the solid sample is calculated from the known volumes of the chambers and the measured pressure change. The density (ρ) is then calculated using the formula:

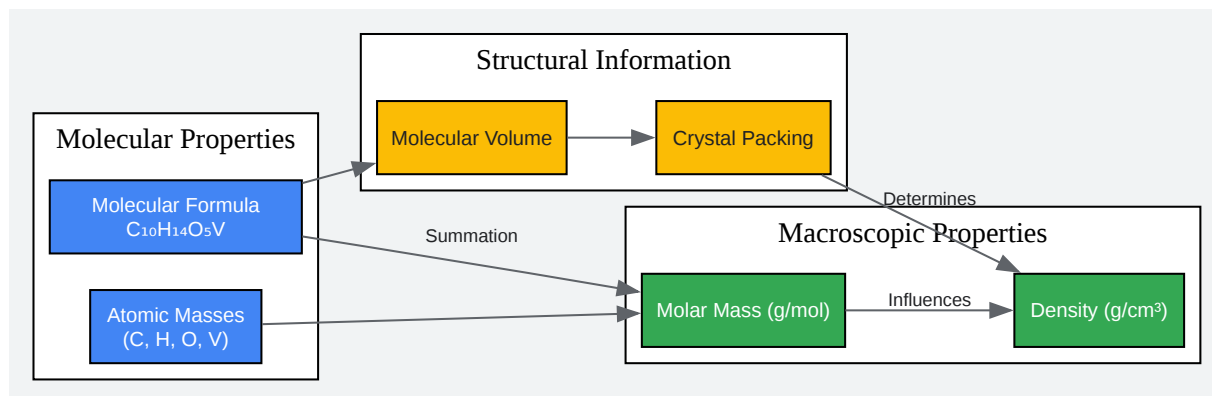
$$\rho = m / V$$

where:

- m is the mass of the sample.
- V is the volume of the sample determined by the pycnometer.

Logical Relationships and Visualization

The molar mass and density of **vanadyl acetylacetonate** are intrinsically linked to its molecular structure. The molar mass is a direct summation of the atomic masses of its constituent atoms, while the density is determined by how these molecules pack in the solid state, which is influenced by their size, shape, and intermolecular forces.



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Caption: Relationship between molecular properties and macroscopic density.

This diagram illustrates that the molecular formula and the atomic masses of the constituent elements determine the molar mass. The molar mass, along with the molecular volume and the efficiency of crystal packing, dictates the density of the solid material. Understanding these relationships is fundamental for predicting and controlling the physical properties of **vanadyl acetylacetonate** for various applications.

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